

Essential Safety and Logistical Information for Handling IPI-9119

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Compound of Interest

Compound Name: IPI-9119

Cat. No.: B8175928

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Compound: **IPI-9119** CAS No.: 1346564-56-4 Mechanism of Action: **IPI-9119** is a potent, selective, and irreversible inhibitor of Fatty Acid Synthase (FASN).[1][2] By inhibiting FASN, **IPI-9119** disrupts de novo lipogenesis, which is critical for the growth of certain cancer cells.[3][4] This disruption leads to metabolic reprogramming, induction of endoplasmic reticulum (ER) stress, and subsequent inhibition of the androgen receptor (AR) signaling pathway, ultimately causing cell cycle arrest and apoptosis in susceptible cancer cell lines.[3]

Primary Audience: This guide is intended for researchers, scientists, and drug development professionals familiar with handling chemical compounds in a laboratory setting.

Disclaimer: No official Safety Data Sheet (SDS) for **IPI-9119** is publicly available. The following guidelines are based on best practices for handling potent, selective, and irreversible small molecule inhibitors in a research laboratory. All laboratory personnel must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and adhere to all local, state, and federal regulations.

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the most critical barrier to preventing exposure to hazardous research chemicals. The minimum required PPE for handling **IPI-9119** is outlined below.

Task	Required Personal Protective Equipment (PPE)
Receiving and Unpacking	- Safety glasses with side shields- Nitrile gloves
Weighing and Aliquoting (Solid Form)	- Safety glasses with side shields- Double nitrile gloves- Lab coat- N95 respirator (or work in a certified chemical fume hood)
Solution Preparation and Handling	- Chemical splash goggles- Double nitrile gloves- Chemical-resistant lab coat- Work within a certified chemical fume hood
Cell Culture and In Vitro Assays	- Safety glasses- Nitrile gloves- Lab coat- Work within a biological safety cabinet (BSC)
Waste Disposal	- Chemical splash goggles- Double nitrile gloves- Chemical-resistant lab coat

Operational Plan

A systematic approach to handling **IPI-9119** from receipt to disposal is essential for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (safety glasses and nitrile gloves) when unpacking.
- Verify the compound identity and quantity against the shipping documents.
- Store the solid compound and stock solutions according to the supplier's recommendations, typically at -20°C or -80°C for long-term stability.

2. Weighing and Solution Preparation:

- Solid Form: Handle solid **IPI-9119** in a designated area, preferably within a chemical fume hood or a ventilated balance enclosure, to avoid inhalation of airborne particles.

- Use dedicated spatulas and weighing papers.
- Solution Preparation: Prepare stock solutions of **IPI-9119** in a certified chemical fume hood.
- A common solvent for **IPI-9119** is Dimethyl Sulfoxide (DMSO).
- Add the solvent to the vial containing the solid compound slowly to avoid splashing.
- Ensure the container is tightly sealed after preparation.

3. Handling of Solutions:

- Clearly label all solutions with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
- When diluting stock solutions, always work within a chemical fume hood or biological safety cabinet.
- Use positive displacement pipettes for accurate handling of DMSO stock solutions.

Disposal Plan

Proper disposal of **IPI-9119** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All materials that have come into direct contact with **IPI-9119** (solid or solution) are considered chemical waste. This includes:
 - Gloves, weighing papers, and pipette tips.
 - Empty or partially used vials.
 - Contaminated cell culture media and plates.

2. Disposal Procedures:

- **Solid Waste:** Collect all contaminated solid waste (gloves, pipette tips, etc.) in a dedicated, clearly labeled, and sealed chemical waste bag or container.
- **Liquid Waste:** Collect all liquid waste containing **IPI-9119**, including unused solutions and contaminated media, in a designated, sealed, and properly labeled hazardous waste container. Do not pour **IPI-9119** waste down the drain.
- **Decontamination:** Decontaminate work surfaces with a suitable cleaning agent (e.g., 70% ethanol followed by water) after each use.
- **Final Disposal:** All **IPI-9119** waste must be disposed of through your institution's hazardous waste management program. Follow all institutional, local, and federal regulations for the disposal of hazardous chemical waste.

Experimental Protocol: Cell Growth Inhibition Assay

This protocol describes a common method to assess the anti-proliferative effects of **IPI-9119** on cancer cells.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **IPI-9119** in a selected cancer cell line.

Materials:

- **IPI-9119** stock solution (e.g., 10 mM in DMSO)
- Cancer cell line of interest (e.g., LNCaP prostate cancer cells)
- Complete cell culture medium
- 96-well cell culture plates
- Cell viability reagent (e.g., CellTiter-Glo®, MTT, or similar)
- Plate reader (luminometer or spectrophotometer)
- Biological safety cabinet

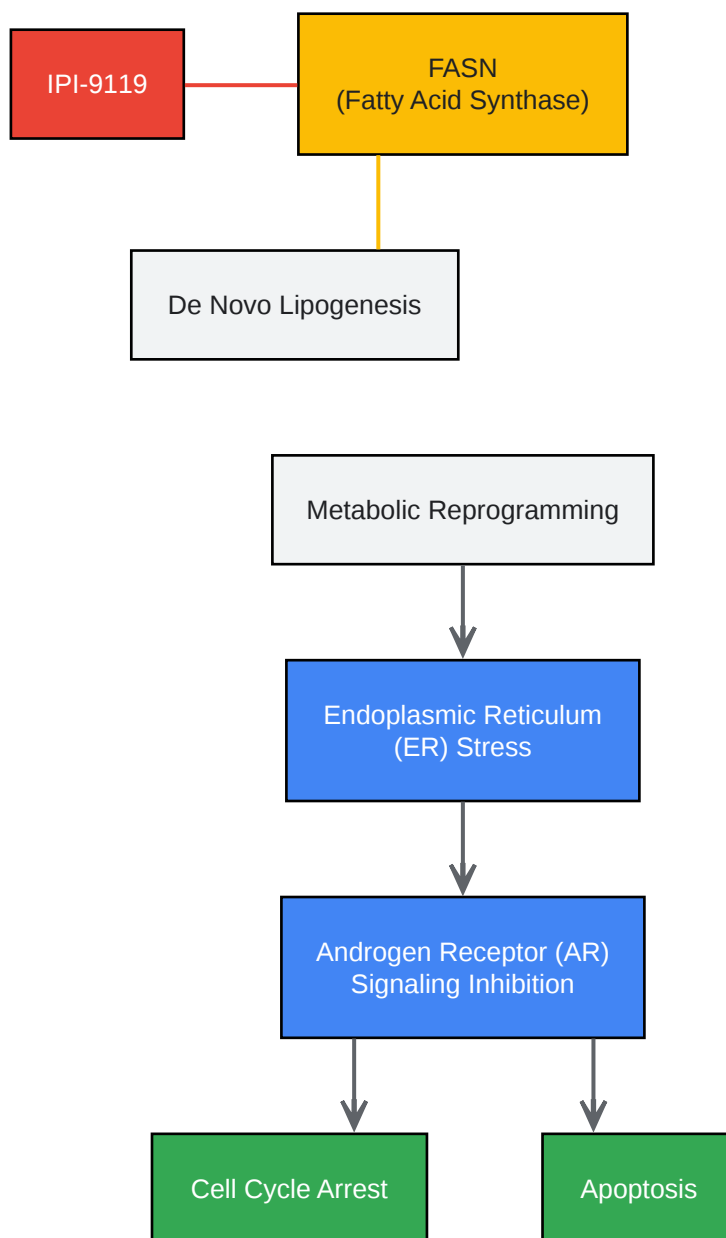
- CO2 incubator

Methodology:

- Cell Seeding: a. Culture cells to ~80% confluency. b. Trypsinize and count the cells. c. Seed the cells in a 96-well plate at a predetermined density (e.g., 5,000 cells/well in 100 μ L of medium). d. Incubate the plate for 24 hours at 37°C and 5% CO2 to allow for cell attachment.
- Compound Treatment: a. Prepare a serial dilution of **IPI-9119** in complete cell culture medium from the stock solution. A typical concentration range might be 0.1 nM to 1 μ M. b. Include a vehicle control (DMSO) at the same final concentration as the highest **IPI-9119** treatment. c. After 24 hours of cell attachment, carefully remove the medium and add 100 μ L of the medium containing the different concentrations of **IPI-9119** or vehicle control to the respective wells. d. Incubate the plate for the desired treatment duration (e.g., 6 days).
- Assessment of Cell Viability: a. After the incubation period, remove the plate from the incubator and allow it to equilibrate to room temperature. b. Add the cell viability reagent to each well according to the manufacturer's instructions. c. Incubate for the recommended time to allow for the signal to develop. d. Measure the signal (luminescence or absorbance) using a plate reader.
- Data Analysis: a. Normalize the data to the vehicle-treated control wells (representing 100% viability). b. Plot the normalized cell viability against the logarithm of the **IPI-9119** concentration. c. Use a non-linear regression model (e.g., log(inhibitor) vs. response -- variable slope) to calculate the IC50 value.

Signaling Pathway Visualization

The following diagram illustrates the mechanism of action of **IPI-9119**, from the inhibition of FASN to the downstream effects on cell survival.



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Caption: Mechanism of action of **IPI-9119** leading to apoptosis.

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